(2-Chlorophenyl)(3,4-dimethoxyphenyl)methanamine pharmacological profile

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Compound of Interest

Compound Name:	*(2-Chlorophenyl)(3,4-dimethoxyphenyl)methanamine*
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An In-depth Technical Guide to the Pharmacological Profile of **(2-Chlorophenyl)(3,4-dimethoxyphenyl)methanamine**

Disclaimer: Direct pharmacological data for **(2-Chlorophenyl)(3,4-dimethoxyphenyl)methanamine** is not extensively available in the public domain. This guide, therefore, presents a postulated pharmacological profile based on established structure-activity relationships (SAR) of its core chemical motifs. It further serves as a comprehensive technical roadmap for researchers, outlining the necessary experimental protocols to rigorously define the compound's true pharmacological identity.

Introduction and Structural Analysis

(2-Chlorophenyl)(3,4-dimethoxyphenyl)methanamine is a novel phenethylamine derivative. Its structure combines three key features that are known to influence pharmacological activity: a 3,4-dimethoxyphenyl group, a 2-chlorophenyl group, and a simple methanamine backbone. Understanding the typical contributions of these motifs allows for the formulation of a scientifically grounded hypothesis regarding its potential biological targets.

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- 3,4-Dimethoxyphenyl Moiety: This substitution pattern is found in the endogenous trace amine 3,4-dimethoxyphenethylamine (DMPEA), a methylated analog of dopamine.[1][2] DMPEA itself is largely considered pharmacologically inactive in humans, but it demonstrates weak affinity for serotonin receptors and may act as a monoamine oxidase (MAO) inhibitor.[1][3] This suggests the target compound may have a propensity to interact with monoaminergic systems.

- 2-Chlorophenyl Moiety: The addition of a halogen, such as chlorine, to a phenyl ring can significantly impact a molecule's pharmacological profile. Halogenation can increase lipophilicity, potentially enhancing blood-brain barrier penetration. Furthermore, the electronic and steric properties of the chlorine atom can increase binding affinity through favorable van der Waals interactions with a receptor pocket.[4] In some compound series, an ortho-chloro substitution has been shown to confer potent antagonist activity at serotonin receptors. For instance, 3-(2-chlorophenyl)-2-phenyl-3H-quinazolin-4-one was the most potent 5-HT2 antagonist in its series, and 1-(2-chlorophenyl)piperazine (oCPP) is a known 5-HT2C receptor antagonist.[5]

- Methanamine Backbone: This represents the simplest form of a phenethylamine, a structural template found in a vast number of neuroactive compounds.[6]

Postulated Pharmacological Profile: A Working Hypothesis

Based on the structural analysis, it is hypothesized that **(2-Chlorophenyl)(3,4-dimethoxyphenyl)methanamine** is a psychoactive compound with primary activity at serotonin receptors.

- Primary Targets: The compound is likely to exhibit significant affinity for serotonin receptor subtypes, particularly 5-HT1A, 5-HT2A, and 5-HT2C. The 3,4-dimethoxy substitution suggests a potential for interaction, while the 2-chlorophenyl group may enhance this affinity.

- Functional Activity: The functional activity (agonist versus antagonist) is the primary uncertainty. The DMPEA-like core might suggest agonist properties, but the 2-chlorophenyl group is often associated with antagonism in other molecular scaffolds.[5] Therefore, it is plausible the compound could be a full agonist, a partial agonist, or an antagonist at these receptors.

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- Secondary Targets: The compound may also interact with monoamine transporters (SERT, DAT, NET) and other serotonin or dopamine receptor subtypes, though likely with lower affinity. Potential MAO inhibition, as suggested by the DMPEA structure, should also be considered.[3]

A Proposed Research Program for Pharmacological Characterization

To validate and detail the hypothetical profile, a systematic, multi-stage experimental approach is required. This section provides the technical framework for such an investigation.

Part 1: In Vitro Characterization

The initial phase focuses on determining the compound's binding affinity and functional activity at a range of relevant molecular targets in a controlled cellular environment.

The first step is to perform a broad screening assay to identify the primary biological targets. A competitive radioligand binding assay against a panel of receptors and transporters is the industry standard.

| Table 1: Proposed Primary and Secondary Screening Targets | | :--- | :--- | | Primary Targets (Serotonin Receptors) | 5-HT1A, 5-HT1B, 5-HT1D, 5-HT2A, 5-HT2B, 5-HT2C, 5-HT6, 5-HT7 | | Secondary Targets (Dopamine & Adrenergic) | D1, D2, D3, D4, D5, α1A, α1B, α2A, α2B, β1, β2 | | Monoamine Transporters | Serotonin Transporter (SERT), Dopamine Transporter (DAT), Norepinephrine Transporter (NET) | | Enzyme Activity | Monoamine Oxidase A (MAO-A), Monoamine Oxidase B (MAO-B) |

For targets where significant binding (>50% inhibition at a 1 µM screening concentration) is observed, full competition binding assays must be performed to determine the inhibitory constant (K_i).

Experimental Protocol: Competitive Radioligand Binding Assay[7][8]

- Preparation:
  - Prepare cell membranes from a cell line recombinantly expressing the target receptor (e.g., HEK293 cells expressing human 5-HT2A).

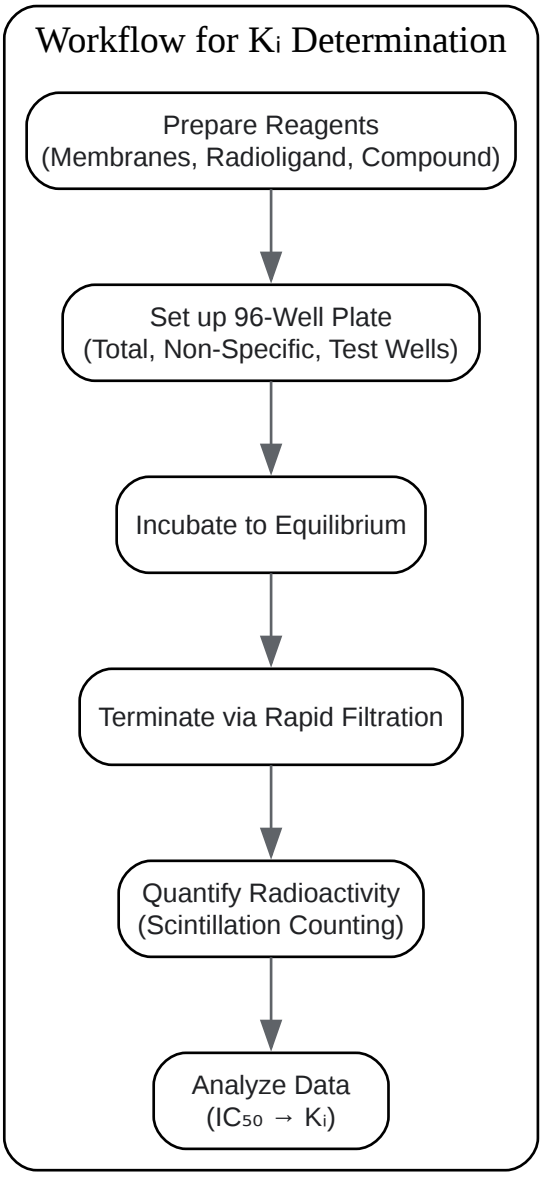
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- Prepare a binding buffer appropriate for the receptor (e.g., 50 mM Tris-HCl, 10 mM $MgCl_2$, 0.1% BSA, pH 7.4).
- Prepare serial dilutions of the test compound, **(2-Chlorophenyl)(3,4-dimethoxyphenyl)methanamine**.

- Assay Setup (in a 96-well plate):
  - Total Binding Wells: Add cell membranes, a known concentration of a suitable radioligand (e.g., [^{3}H]-ketanserin for 5-HT2A), and binding buffer.
  - Non-Specific Binding Wells: Add cell membranes, radioligand, and a high concentration of a known unlabeled antagonist (e.g., 10 µM mianserin) to saturate the receptors.
  - Test Compound Wells: Add cell membranes, radioligand, and varying concentrations of the test compound.
- Incubation: Incubate the plate at a specific temperature (e.g., 25°C) for a set time (e.g., 60 minutes) to allow the binding to reach equilibrium.
- Termination and Filtration: Rapidly filter the contents of each well through a glass fiber filter mat using a cell harvester. This separates the bound radioligand (on the filter) from the unbound radioligand (in the filtrate). Wash the filters quickly with ice-cold wash buffer.
- Quantification: Place the filter discs into scintillation vials, add scintillation cocktail, and measure the radioactivity using a liquid scintillation counter.
- Data Analysis:
  - Calculate specific binding by subtracting non-specific binding from total binding.
  - Plot the percentage of specific binding against the logarithm of the test compound concentration.
  - Fit the data to a one-site competition model using non-linear regression to determine the IC_{50} (the concentration of the test compound that inhibits 50% of specific binding).

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- Convert the IC_{50} to a K_i value using the Cheng-Prusoff equation: $K_i = IC_{50} / (1 + [L]/K_D)$, where [L] is the concentration of the radioligand and K_D is its dissociation constant.



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Caption: Workflow for determining binding affinity (K_i).

Once high-affinity targets are identified, functional assays are crucial to determine whether the compound acts as an agonist, antagonist, or inverse agonist. The choice of assay depends on the receptor's signaling pathway.[9]

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Experimental Protocol: cAMP Assay (for G_i/G_s-coupled receptors, e.g., 5-HT1A)[10][11][12]

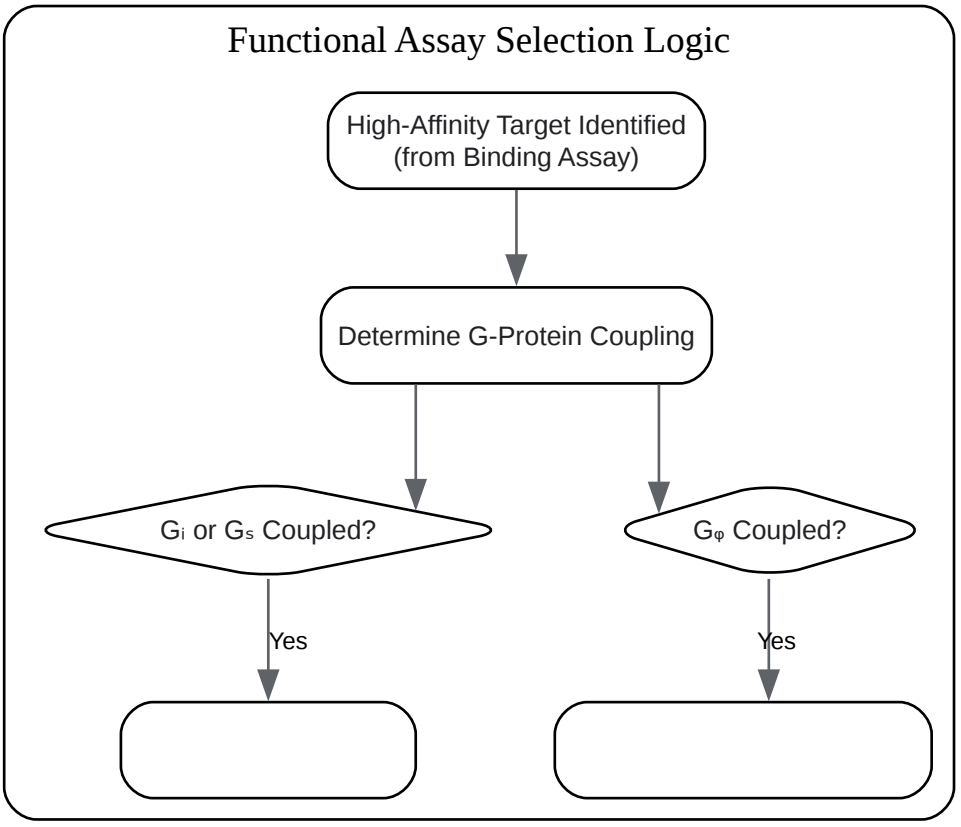
- Cell Preparation: Plate cells expressing the G_i-coupled receptor of interest (e.g., CHO-h5-HT1A) in a 384-well plate and incubate overnight.
- Agonist Mode:
  - Add serial dilutions of the test compound to the cells.
  - Simultaneously add forskolin (an adenylyl cyclase activator) to all wells except the basal control. This stimulates cAMP production, which a G_i agonist will then inhibit.
  - Incubate for 30 minutes at room temperature.
- Antagonist Mode:
  - Pre-incubate the cells with serial dilutions of the test compound.
  - Add a known agonist for the receptor at its EC_{80} concentration, along with forskolin.
  - Incubate for 30 minutes.
- cAMP Detection: Add lysis buffer and a cAMP detection reagent (e.g., using HTRF or LANCE technology).
- Data Analysis:
  - Read the plate on a compatible reader.
  - In agonist mode, a decrease in signal indicates agonism. Plot the response against compound concentration to determine EC_{50} and E_{max}.
  - In antagonist mode, a restoration of the signal indicates antagonism. Plot the response to determine the IC_{50}.

Experimental Protocol: Calcium Flux Assay (for G_q-coupled receptors, e.g., 5-HT2A)[13][14][15]

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- Cell Preparation: Plate cells expressing the G_{φ}-coupled receptor (e.g., HEK-h5-HT2A) in a black-walled, clear-bottom 96-well plate.
- Dye Loading: Incubate the cells with a calcium-sensitive fluorescent dye (e.g., Fluo-8 AM) for 60 minutes at 37°C. The dye will be trapped inside the cells.
- Assay:
  - Place the plate in a fluorescence plate reader (e.g., a FLIPR or FlexStation).
  - Agonist Mode: Record a baseline fluorescence reading, then inject serial dilutions of the test compound into the wells and continue recording the fluorescence signal. An increase in fluorescence indicates a release of intracellular calcium, signifying agonism.
  - Antagonist Mode: Record a baseline, then inject the test compound. After a short pre-incubation, inject a known agonist at its EC_{80} concentration and continue recording. Inhibition of the agonist-induced fluorescence increase indicates antagonism.
- Data Analysis:
  - Calculate the change in fluorescence from baseline.
  - Plot the response against compound concentration to determine EC_{50} (for agonists) or IC_{50} (for antagonists).

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Caption: Logic for selecting the appropriate functional assay.

Part 2: In Vivo Characterization

Following in vitro profiling, in vivo studies in rodent models are necessary to understand the compound's integrated physiological and behavioral effects.

The head-twitch response (HTR) in mice is a well-validated behavioral proxy for 5-HT2A receptor activation and is characteristic of serotonergic hallucinogens.[16][17]

Experimental Protocol: Head-Twitch Response (HTR) Assay[18][19]

- Acclimation: Habituate male C57BL/6J mice to individual observation chambers for 30-60 minutes before drug administration.
- Administration: Administer the test compound intraperitoneally (i.p.) across a range of doses (e.g., 0.1, 0.3, 1, 3, 10 mg/kg). Include a vehicle control group and a positive control group

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(e.g., DOI, a known 5-HT2A agonist).

- Observation: Immediately after injection, record the mice for 30-60 minutes. A trained observer, blinded to the treatment conditions, will count the number of head twitches. Alternatively, automated video analysis software can be used for quantification.
- Data Analysis: Compare the number of head twitches in the test compound groups to the vehicle control group using an appropriate statistical test (e.g., ANOVA followed by Dunnett's test). A significant increase in head twitches suggests 5-HT2A agonist activity.

The Open Field Test (OFT) and Elevated Plus Maze (EPM) are used to assess general activity levels and anxiety-like behavior.

Experimental Protocol: Open Field Test (OFT)[20][21][22]

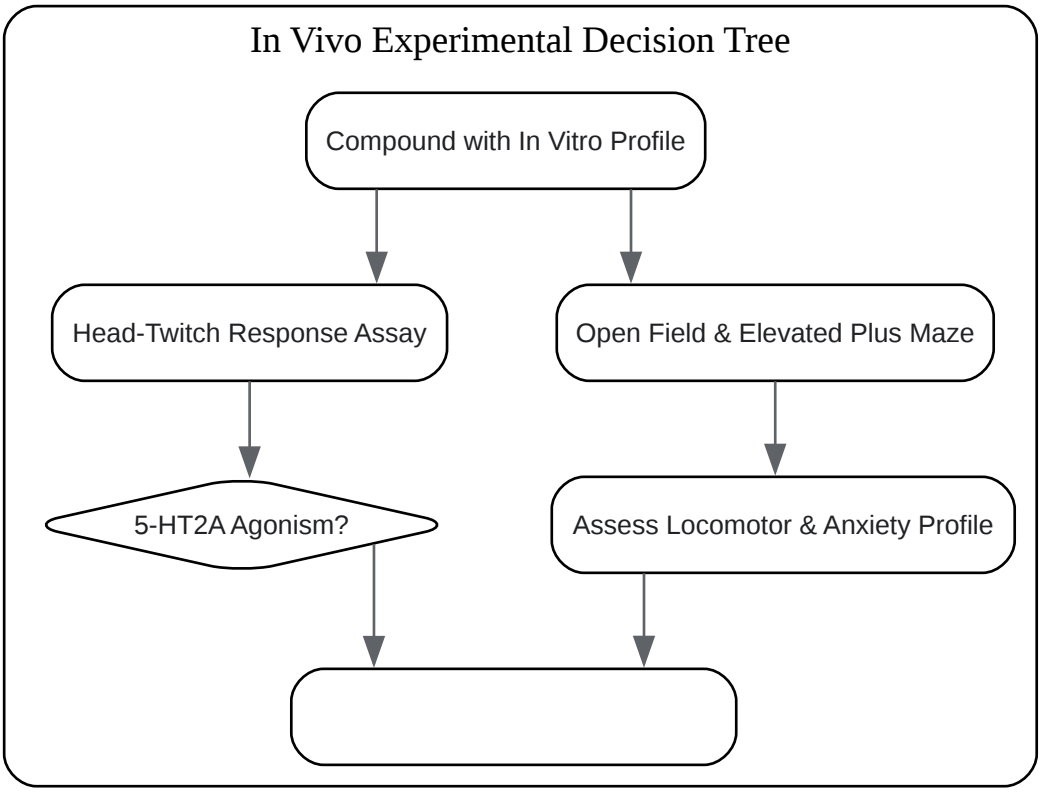
- Apparatus: A square arena (e.g., 50x50 cm) with high walls. The floor is typically divided into a central zone and a peripheral zone by software.
- Procedure: Administer the test compound or vehicle to mice. After a pre-treatment period (e.g., 30 minutes), place each mouse in the center of the arena and allow it to explore for 5-10 minutes.
- Data Collection: Use an automated video tracking system to record:
  - Total distance traveled: An indicator of general locomotor activity (stimulant or sedative effects).
  - Time spent in the center zone: A measure of anxiety-like behavior. Less time in the center suggests an anxiogenic effect, while more time suggests an anxiolytic effect.
  - Rearing frequency: An exploratory behavior.

Experimental Protocol: Elevated Plus Maze (EPM)[23][24][25]

- Apparatus: A plus-shaped maze elevated from the floor, with two "open" arms (no walls) and two "closed" arms (with high walls).

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- Procedure: After drug administration and pre-treatment, place the mouse in the center of the maze, facing an open arm. Allow it to explore for 5 minutes.
- Data Collection: Use video tracking to measure:
  - Time spent in the open arms vs. closed arms: The primary measure of anxiety. Anxiolytic compounds increase the time spent in the open arms.
  - Number of entries into open and closed arms: A secondary measure of activity and anxiety.



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Caption: Decision tree for in vivo behavioral testing.

Conclusion

While the precise pharmacological profile of **(2-Chlorophenyl)(3,4-dimethoxyphenyl)methanamine** remains to be experimentally determined, a structural

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analysis strongly suggests it is a monoaminergic agent, likely targeting serotonin receptors. The interplay between its 3,4-dimethoxy and 2-chlorophenyl substitutions creates an intriguing and uncertain functional profile that could range from 5-HT2A agonism to antagonism. The experimental roadmap detailed in this guide provides a rigorous, industry-standard framework for any researcher or drug development professional seeking to elucidate the true biological activity of this and other novel psychoactive compounds.

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